

Reproducibility of experimental results for Dibenzyl Disulfide corrosion studies

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Compound of Interest

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Reproducibility of Dibenzyl Disulfide Corrosion Studies: A Comparative Guide

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative analysis of the experimental reproducibility of corrosion studies involving **Dibenzyl Disulfide** (DBDS). It is intended to assist researchers in designing robust experiments and interpreting results with a clear understanding of the critical variables that influence outcomes. This document synthesizes data from various studies to highlight the factors affecting reproducibility and provides standardized protocols for key experimental methods.

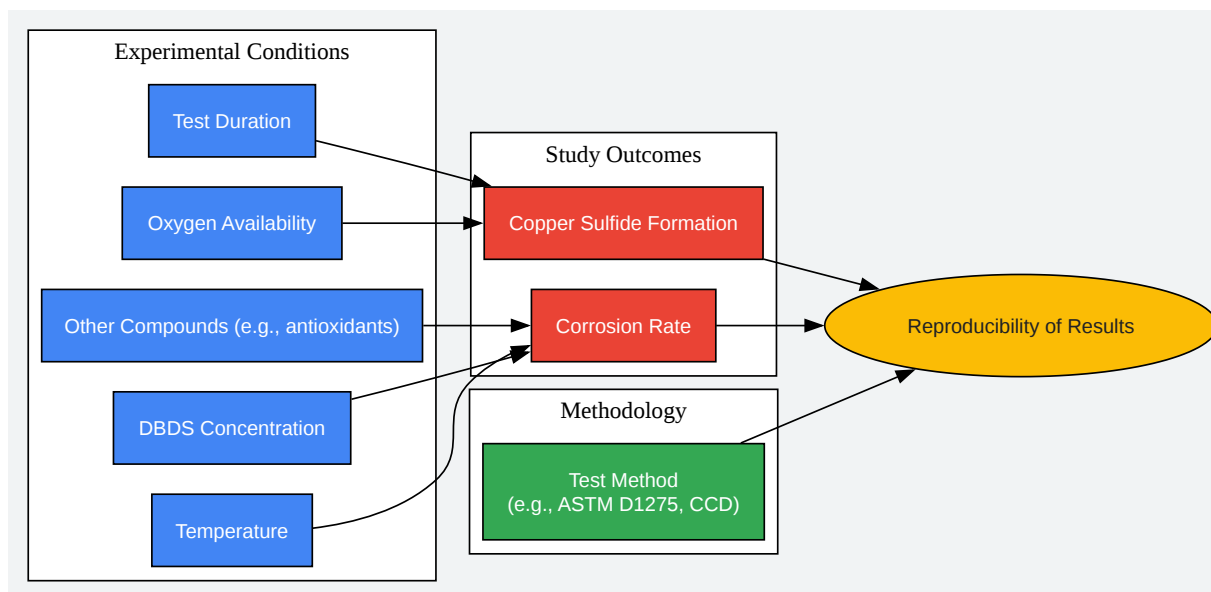
Factors Influencing Reproducibility

The reproducibility of **Dibenzyl Disulfide** (DBDS) corrosion studies is critically dependent on a range of experimental parameters. Variations in these factors can lead to significant differences in observed corrosion rates and the formation of copper sulfide, the primary corrosion product. Understanding and controlling these variables is paramount for achieving consistent and comparable results across different studies and laboratories.

Key factors that have been identified to influence the outcomes of DBDS corrosion studies include:

- **Temperature:** The rate of copper sulfide formation is highly dependent on temperature. Higher temperatures generally accelerate the degradation of DBDS and the subsequent corrosion of copper.[\[1\]](#)[\[2\]](#)
- **DBDS Concentration:** The concentration of DBDS in the insulating medium, typically mineral oil, directly impacts the extent of corrosion.[\[1\]](#)[\[3\]](#) Even low concentrations of DBDS can lead to significant corrosion over time.[\[1\]](#)
- **Oxygen Availability:** The presence of oxygen can influence the corrosion mechanism. Some studies suggest that low-oxygen environments may promote the deposition of copper sulfide on paper insulation, while others indicate that oxygen can accelerate the overall corrosion process.[\[4\]](#)
- **Presence of Other Compounds:** The composition of the insulating oil, including the presence of other additives such as antioxidants (e.g., DBPC) and passivators, can either inhibit or accelerate the corrosive effects of DBDS.
- **Test Method and Duration:** The specific experimental protocol employed, such as the ASTM D1275 or the Covered Conductor Deposition (CCD) test, and the duration of the experiment are crucial determinants of the results.[\[4\]](#)[\[5\]](#)

The following diagram illustrates the interplay of these key factors that affect the reproducibility of DBDS corrosion studies.



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Factors Influencing the Reproducibility of DBDS Corrosion Studies.

Comparative Analysis of Experimental Data

The following tables summarize quantitative and semi-quantitative data from various studies on the effect of DBDS concentration and temperature on copper corrosion. The lack of standardized reporting across studies makes direct numerical comparison challenging; however, the trends are informative for experimental design.

Table 1: Effect of **Dibenzyl Disulfide** (DBDS) Concentration on Copper Corrosion

DBDS Concentration (ppm)	Test Method	Temperature (°C)	Duration	Observed Outcome	Reference
5	ASTM D1275B Conditions	150	>100 hours	Copper strip failed (corroded)	[1]
>4	CCD Test	150	72 hours	Considered corrosive	[3]
10	Not Specified	Not Specified	Not Specified	Threshold for copper sulfide deposition risk	[6]
50	ASTM D1275B Conditions	150	40-48 hours	Copper strip failed (corroded)	[1]
125	ASTM D1275B Conditions	150	40-48 hours	Copper strip failed (corroded)	[1]
250	ASTM D1275B	150	<40 hours	Copper strip failed (corroded)	[1]

Table 2: Effect of Temperature on **Dibenzyl Disulfide** (DBDS) Corrosion

Temperature (°C)	DBDS Concentration	Test Method	Duration	Observed Outcome	Reference
80	Present	Not Specified	>60 days	Corrosive sulfur attack on copper observed	[1]
110	Present	Not Specified	"Relatively short period"	Corrosion of copper surface occurred	[1]
140	Not Specified	ASTM D1275A	19 hours	Historical standard; found to be insufficient for some oils	[5]
150	Not Specified	ASTM D1275B	48 hours	More severe and sensitive method for detecting corrosive sulfur	[5]
150	Not Specified	CCD Test	72 hours	Standard temperature for Covered Conductor Deposition test	[7]

Inter-Laboratory Reproducibility

An international round-robin test conducted by CIGRE Working Group A2.32 provides the most direct assessment of the reproducibility of corrosive sulfur tests. The findings from this effort led to the development of the IEC 62535 standard. A key finding from these inter-laboratory tests

was that for repeatability (i.e., duplicate results within the same laboratory), there was 100% agreement. While specific quantitative data for reproducibility (agreement between different laboratories) is not readily available in the public domain, the establishment of a standardized method like IEC 62535 based on this work is a significant step towards improving inter-laboratory agreement.

Experimental Protocols

Detailed and standardized experimental protocols are essential for enhancing the reproducibility of research findings. Below are the methodologies for two key tests used in the evaluation of DBDS-related corrosion.

ASTM D1275-B: Standard Test Method for Corrosive Sulfur in Electrical Insulating Liquids

This method is designed to detect the presence of corrosive sulfur compounds in electrical insulating oils.

1. Apparatus:

- Oven or bath capable of maintaining a temperature of $150 \pm 1^{\circ}\text{C}$.
- Test flasks, 250 mL.
- Electrolytic copper strips (99.9+% purity).
- Polishing materials (silicon carbide paper of various grits).
- Nitrogen gas supply.

2. Procedure:

- Prepare a copper strip by polishing it to a clean, uniform surface.
- Place the polished strip in a test flask and add 250 mL of the oil sample.
- Purge the flask with nitrogen for 1 minute to remove oxygen.
- Seal the flask and place it in the oven at 150°C for 48 hours.
- After the incubation period, remove the strip, wash it with a suitable solvent, and compare it to the ASTM Copper Strip Corrosion Standard.

3. Interpretation:

- The degree of corrosion is assessed by the color change of the copper strip. A "pass" or "fail" determination is made based on the ASTM classification.

Covered Conductor Deposition (CCD) Test (Based on IEC 62535)

This test evaluates the propensity of an insulating oil to cause the formation of copper sulfide deposits on paper-wrapped conductors.

1. Apparatus:

- Oven capable of maintaining a temperature of $150 \pm 1^{\circ}\text{C}$.
- Glass vials with airtight caps.
- Copper conductors.
- Kraft insulating paper.

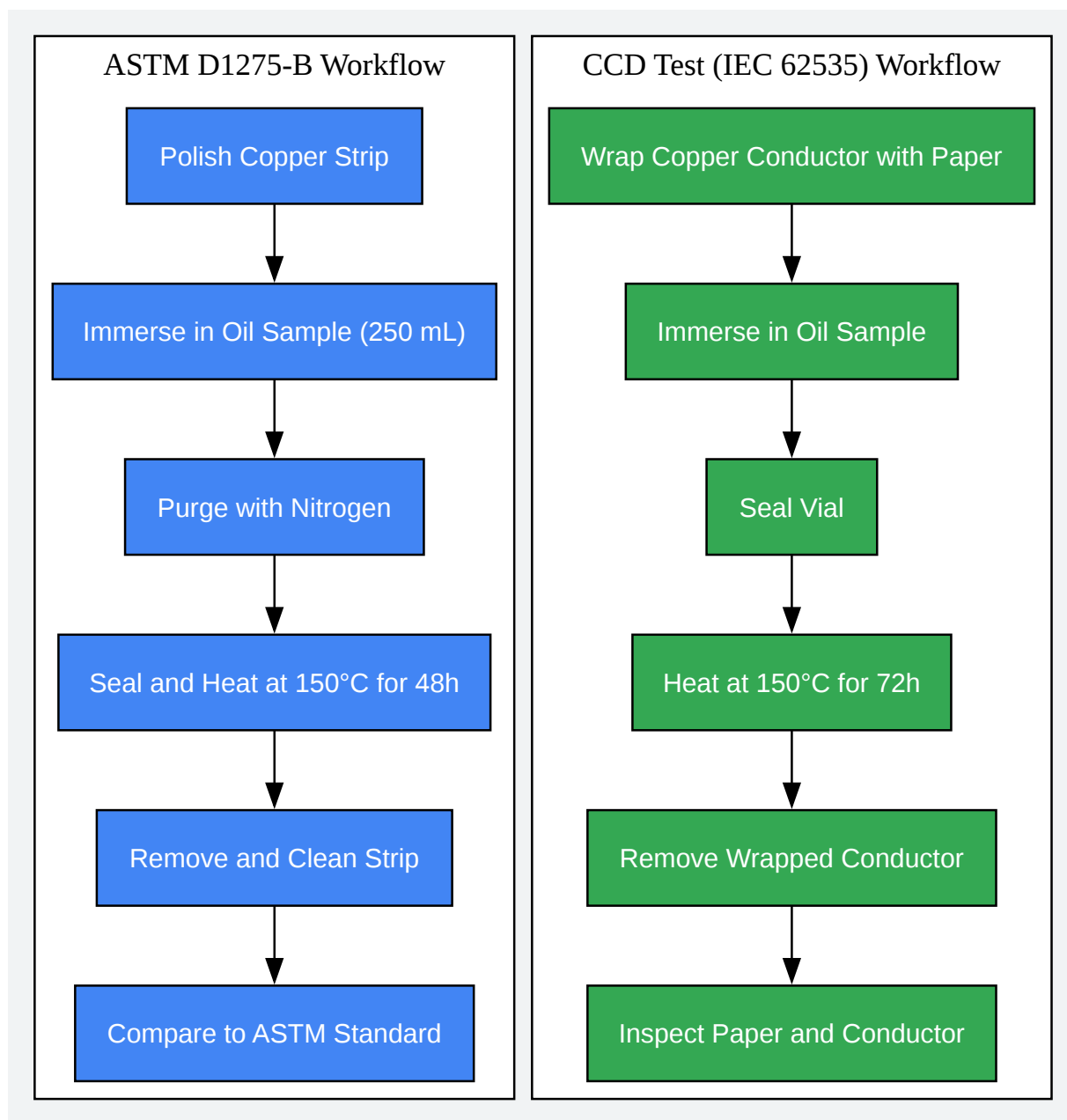
2. Procedure:

- Wrap a copper conductor with one layer of Kraft insulating paper.
- Place the wrapped conductor in a glass vial and add the oil sample.
- Seal the vial and place it in the oven at 150°C for 72 hours.
- After the aging period, remove the wrapped conductor.
- Carefully unwrap the paper and visually inspect both the paper and the conductor for any discoloration or deposits.

3. Interpretation:

- The presence and color of any deposits on the paper or the conductor are used to classify the oil as corrosive or non-corrosive.

The following diagram outlines the workflow for the ASTM D1275-B and CCD tests.



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Workflow for ASTM D1275-B and CCD Tests.

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